

An In-depth Technical Guide to Hydroxyfenbendazole-d3: Chemical Properties and Structure

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Compound of Interest

Compound Name: Hydroxyfenbendazole-d3

Cat. No.: B15559782

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and relevant biological context of **Hydroxyfenbendazole-d3**. This deuterated analog of Hydroxyfenbendazole serves as a critical internal standard for analytical and research applications, particularly in pharmacokinetic and metabolic studies of the anthelmintic drug fenbendazole.

Core Chemical Properties

Hydroxyfenbendazole-d3 is the deuterated form of Hydroxyfenbendazole, a primary metabolite of fenbendazole. The deuterium labeling provides a distinct mass signature, making it an ideal internal standard for mass spectrometry-based quantification.

Property	Value	Source
Chemical Name	[5-(4-Hydroxyphenylsulfanyl)-1H-benzimidazol-2-yl] carbamic acid methyl-D3 ester monohydrate	
Synonyms	Hydroxyfenbendazole-D3, [5-(4-Hydroxy-phenyl-sulfanyl)-1H-benzo-imidazol-2-yl]-carbamic acid methyl-D3 ester, methyl-d3 (6-((4-hydroxyphenyl)thio)-1H-benzo[d]imidazol-2-yl)carbamate	[1]
CAS Number	1596379-07-5	[2]
Molecular Formula	C15H10D3N3O3S	[1]
Molecular Weight	318.37 g/mol	[1]
Purity	97%	[3]
Physical Form	Powder	[3]
pH	5.0 - 7.0	[3]

Chemical Structure

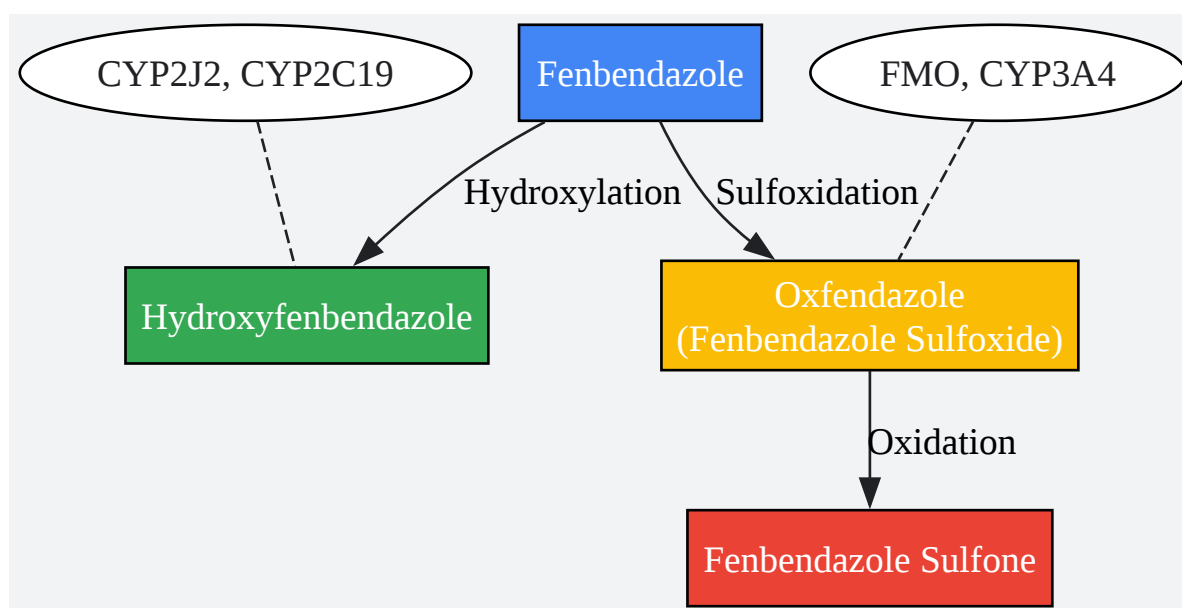
The foundational structure of **Hydroxyfenbendazole-d3** is a benzimidazole core, characteristic of the anthelmintic class to which fenbendazole belongs. Key structural features include a carbamate group and a p-hydroxyphenyl sulfide moiety attached to the benzimidazole ring. The deuterium atoms are located on the methyl group of the carbamate ester.

Figure 1: Chemical structure of **Hydroxyfenbendazole-d3**.

Metabolic Pathway of Fenbendazole

Fenbendazole undergoes extensive metabolism in vivo, primarily in the liver. One of the key metabolic transformations is hydroxylation, which leads to the formation of Hydroxyfenbendazole. This reaction is catalyzed by cytochrome P450 enzymes.[4][5][6] The deuterated form, **Hydroxyfenbendazole-d3**, is not a metabolite itself but is used to trace and quantify the formation of the non-deuterated Hydroxyfenbendazole.

The metabolic conversion of fenbendazole to hydroxyfenbendazole is primarily mediated by the cytochrome P450 enzymes CYP2J2 and CYP2C19.[4][5] Fenbendazole can also be metabolized to its sulfoxide derivative, oxfendazole, by flavin-monooxygenase (FMO) and CYP3A4 enzymes, and further to fenbendazole sulfone.[6]



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Figure 2: Metabolic pathways of Fenbendazole.

Experimental Protocols

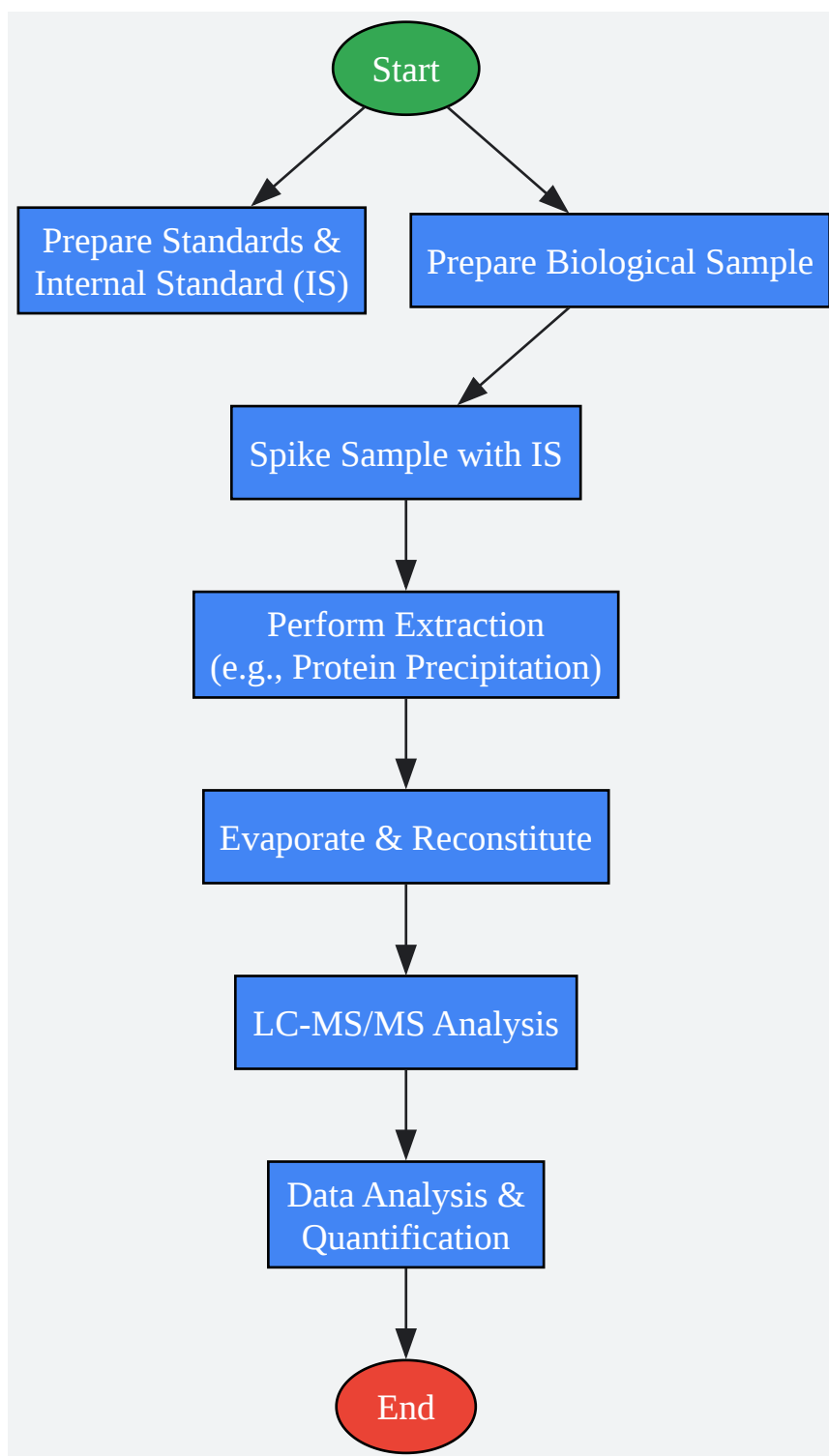
The primary application of **Hydroxyfenbendazole-d3** is as an internal standard in analytical methods, particularly liquid chromatography-mass spectrometry (LC-MS/MS), for the quantification of Hydroxyfenbendazole in biological matrices.

General Protocol for Quantification of Hydroxyfenbendazole using LC-MS/MS

This protocol outlines a general workflow for the use of **Hydroxyfenbendazole-d3** as an internal standard. Specific parameters will need to be optimized based on the instrumentation and matrix being analyzed.

- Standard Preparation:
 - Prepare a stock solution of **Hydroxyfenbendazole-d3** in a suitable organic solvent (e.g., methanol, acetonitrile).
 - Prepare a series of working standard solutions of non-deuterated Hydroxyfenbendazole at known concentrations.
 - Spike a fixed amount of the **Hydroxyfenbendazole-d3** internal standard solution into each working standard and blank matrix samples.
- Sample Preparation (e.g., Plasma, Urine):
 - Thaw biological samples to room temperature.
 - To an aliquot of the sample, add the **Hydroxyfenbendazole-d3** internal standard solution.
 - Perform protein precipitation by adding a solvent like acetonitrile.
 - Vortex and centrifuge the samples to pellet the precipitated proteins.
 - Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen.
 - Reconstitute the residue in the mobile phase for LC-MS/MS analysis.
- LC-MS/MS Analysis:
 - Liquid Chromatography: Use a suitable C18 column with a gradient elution of mobile phases, such as water with formic acid and acetonitrile with formic acid.
 - Mass Spectrometry: Operate the mass spectrometer in positive electrospray ionization (ESI) mode. Monitor the specific precursor-to-product ion transitions (Multiple Reaction Monitoring - MRM) for both Hydroxyfenbendazole and **Hydroxyfenbendazole-d3**.

- Data Analysis:
 - Construct a calibration curve by plotting the peak area ratio of the analyte (Hydroxyfenbendazole) to the internal standard (**Hydroxyfenbendazole-d3**) against the concentration of the analyte.
 - Determine the concentration of Hydroxyfenbendazole in the unknown samples by interpolating their peak area ratios from the calibration curve.



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Figure 3: General workflow for bioanalytical sample analysis.

Conclusion

Hydroxyfenbendazole-d3 is an indispensable tool for researchers and professionals in the fields of drug metabolism, pharmacokinetics, and analytical chemistry. Its stable isotope labeling ensures accurate and reliable quantification of the primary metabolite of fenbendazole, facilitating a deeper understanding of the drug's disposition and efficacy. The methodologies outlined in this guide provide a framework for its effective implementation in a laboratory setting.

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